

A Comprehensive Technical Guide to 2-Hydroxyethyl Acetate: Nomenclature, Properties, and Biological Relevance

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Compound of Interest

Compound Name: 2-Hydroxyethyl acetate

Cat. No.: B165343

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Abstract

This technical guide provides an in-depth overview of **2-hydroxyethyl acetate**, a bifunctional molecule with significant applications in various scientific fields. The document covers its IUPAC nomenclature and synonyms, physicochemical properties, and key experimental protocols for its synthesis and analysis. Furthermore, it delves into the biological relevance of this compound, particularly focusing on the metabolic pathway of its hydrolysis product, ethylene glycol, which is of critical importance in the context of drug development and toxicology.

Chemical Identity and Nomenclature

2-Hydroxyethyl acetate is systematically named **2-hydroxyethyl acetate** according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.^{[1][2][3]} It is also commonly referred to by a variety of synonyms.

Table 1: Synonyms and Identifiers for **2-Hydroxyethyl Acetate**

Identifier Type	Value
IUPAC Name	2-hydroxyethyl acetate
Synonyms	Ethylene glycol monoacetate[1][4][5][6], 2-Acetoxyethanol[1][2][6], Glycol monoacetate[1][4][6], Acetic acid 2-hydroxyethyl ester[1][5], β -Hydroxyethyl acetate[1], Ethylene glycol acetate[7], Glycol-monoacetin[7]
CAS Number	542-59-6
Molecular Formula	C4H8O3
Molecular Weight	104.10 g/mol
InChI Key	HXDLWJWIAHWIKI-UHFFFAOYSA-N
SMILES	<chem>CC(=O)OCCO</chem>

Physicochemical Properties

2-Hydroxyethyl acetate is a colorless, nearly odorless liquid.[8] It is characterized by its bifunctionality, containing both a hydroxyl and an ester group, which dictates its chemical behavior and applications.[8]

Table 2: Physicochemical Data of **2-Hydroxyethyl Acetate**

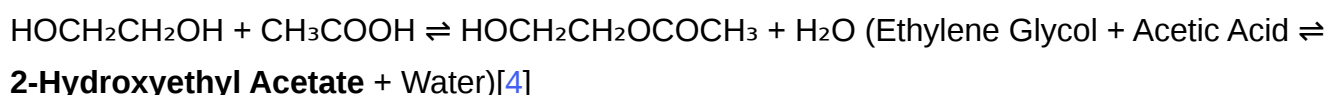
Property	Value
Appearance	Colorless liquid
Boiling Point	182 °C
Density	1.11 g/cm ³
Refractive Index (n _{20/D})	1.42
Flash Point	102 °C
Water Solubility	Completely miscible
Solubility in Organic Solvents	Soluble in alcohol, ether, benzene, and toluene

Experimental Protocols

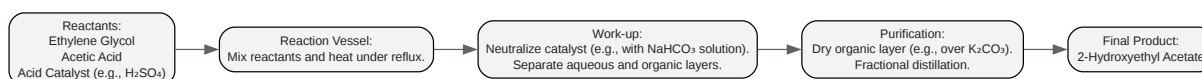
Synthesis via Fischer Esterification

2-Hydroxyethyl acetate is commonly synthesized through the Fischer esterification of ethylene glycol with acetic acid, using a strong acid catalyst.[4]

Reaction:



Experimental Workflow:



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Figure 1: Synthesis workflow for **2-hydroxyethyl acetate**.

Purification

A common method for the purification of **2-hydroxyethyl acetate** involves drying the crude product over anhydrous potassium carbonate (K_2CO_3), followed by fractional distillation.[9]

Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is a suitable technique for the analysis of **2-hydroxyethyl acetate** and its metabolites. For biological samples, a derivatization step is often necessary to improve volatility and chromatographic separation.

General GC-MS Protocol Outline:

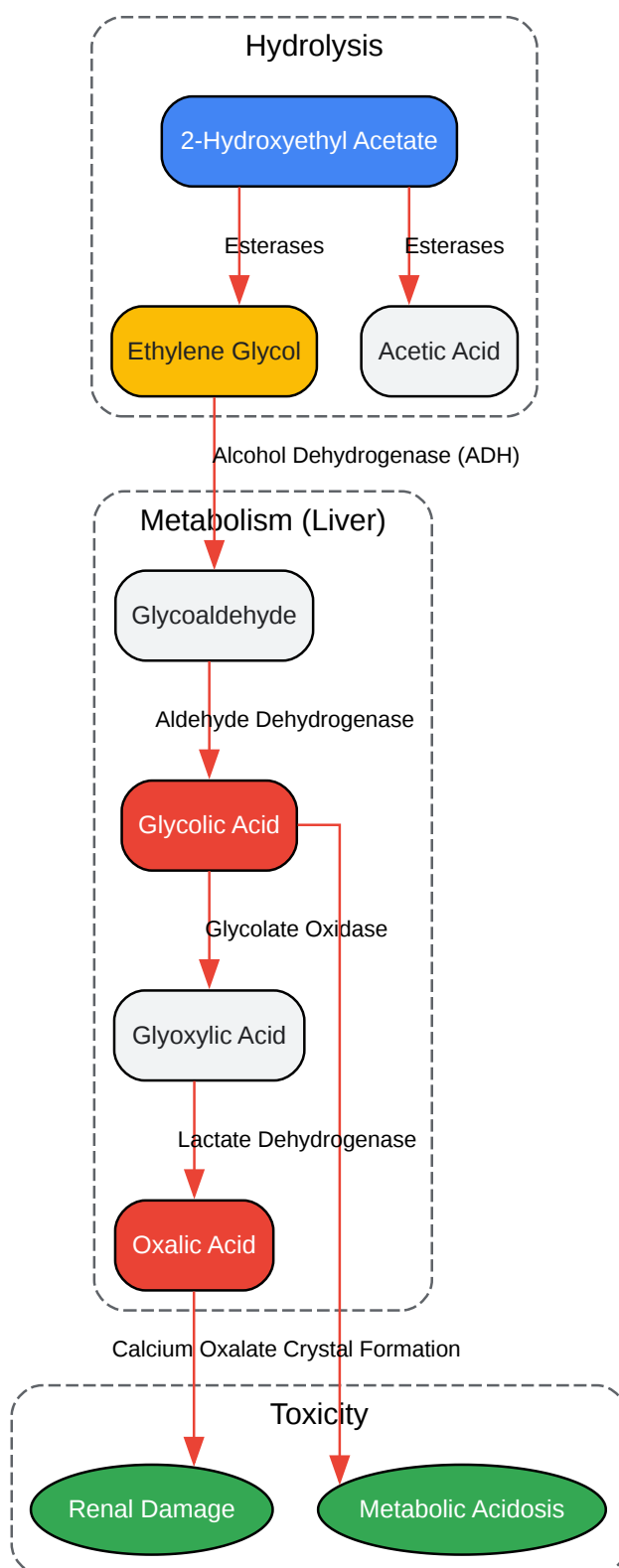
- **Sample Preparation:** For biological matrices, this may involve protein precipitation, followed by liquid-liquid or solid-phase extraction.

- **Derivatization:** To enhance volatility, hydroxyl groups can be derivatized, for example, by silylation using agents like N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA).
- **GC Separation:** A capillary column (e.g., HP-5MS) is used to separate the components of the sample. The temperature program is optimized for the analytes of interest.
- **MS Detection:** Electron ionization (EI) is a common ionization method, followed by detection using a mass spectrometer, often in selected ion monitoring (SIM) mode for enhanced sensitivity and specificity.

Biological Significance and Metabolism

While **2-hydroxyethyl acetate** itself has applications as a biocompatible solvent, its primary relevance in a biological context, particularly for drug development and toxicology, stems from its hydrolysis to ethylene glycol and acetic acid.[4] Ethylene glycol is a well-studied toxicant, and its metabolism is a critical consideration.

The metabolism of ethylene glycol primarily occurs in the liver and involves a series of oxidation reactions.[10] The initial and rate-limiting step is the oxidation of ethylene glycol to glycoaldehyde by alcohol dehydrogenase (ADH).[10] This is followed by further oxidation to glycolic acid, glyoxylic acid, and finally oxalic acid, which are responsible for the observed toxicity, including metabolic acidosis and renal damage.[10]



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References

- 1. researchgate.net [researchgate.net]
- 2. Glycol monoacetate | C₄H₈O₃ | CID 10960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CID 19438572 | C₈H₁₆O₆ | CID 19438572 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Hydroxyethyl acetate | 542-59-6 | Benchchem [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. prepchem.com [prepchem.com]
- 7. researchgate.net [researchgate.net]
- 8. tandfonline.com [tandfonline.com]
- 9. 2-HYDROXYETHYL ACETATE | 542-59-6 [chemicalbook.com]
- 10. Ethylene Glycol and Propylene Glycol Toxicity: What Is the Biological Fate of Ethylene Glycol? | Environmental Medicine | ATSDR [archive.cdc.gov]
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